

Application Notes and Protocols for the Synthesis of Lansoprazole Sulfone N-oxide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lansoprazole Sulfone N-oxide is a recognized metabolite and a potential impurity formed during the synthesis of Lansoprazole, a widely used proton pump inhibitor.[1][2] Its synthesis in a laboratory setting is crucial for analytical standard preparation, impurity profiling, and further pharmacological studies. This document provides a detailed protocol for the chemical synthesis of **Lansoprazole Sulfone** N-oxide, compiled from established chemical literature. The synthesis involves the controlled oxidation of a Lansoprazole precursor.

Chemical Properties and Data

The following table summarizes the key chemical properties and identifiers for **Lansoprazole Sulfone** N-oxide.



Property	Value	Reference
CAS Number	953787-54-7	[1][2]
Molecular Formula	C16H14F3N3O4S	[1][2]
Molecular Weight	401.36 g/mol	[2]
IUPAC Name	2-[[[3-Methyl-1-oxido-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfonyl]-1H-benzimidazole	[1]
Appearance	White Solid	[3]
Solubility	Soluble in DMSO and Methanol	[3][4]
Storage Conditions	2-8 °C	[3][4]

Experimental Protocol

This protocol details the synthesis of **Lansoprazole Sulfone** N-oxide from Lansoprazole sulfide, a common intermediate in the synthesis of Lansoprazole. The primary method involves oxidation using meta-chloroperoxybenzoic acid (m-CPBA).

Materials and Reagents:

- Lansoprazole sulfide (2-[[[3-methyl-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]thio]-1Hbenzimidazole)
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Chloroform (CHCl₃)
- Sodium hydroxide (NaOH)
- Acetic acid
- Water (H₂O)



- Ethyl acetate
- Methanol (MeOH)

Procedure:

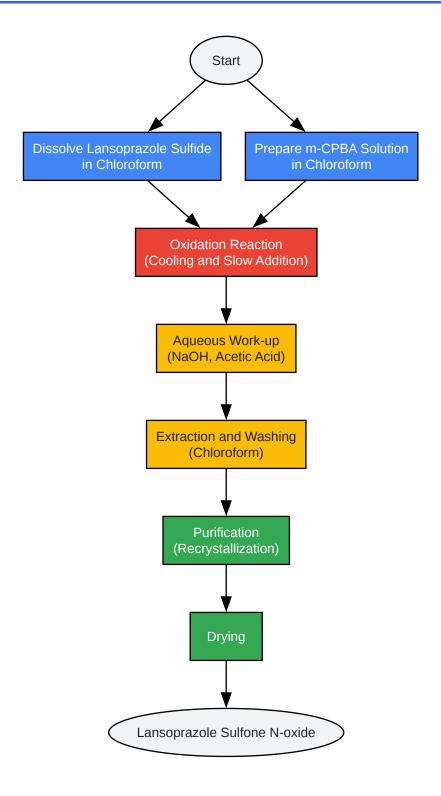
- Dissolution of Starting Material: In a round-bottom flask, dissolve Lansoprazole sulfide in chloroform.
- Preparation of Oxidizing Agent: In a separate container, prepare a solution of m-CPBA in chloroform.
- Oxidation Reaction: Cool the solution of Lansoprazole sulfide. Slowly add the m-CPBA solution to the cooled Lansoprazole sulfide solution. The over-oxidation of the sulfide to the sulfone and the N-oxidation of the pyridine ring occur in this step.[5] The formation of sulfones as by-products is a common issue in the synthesis of sulfoxides like Lansoprazole, and harsher oxidizing conditions can intentionally be used to produce the sulfone derivative.
 [6][7]
- Work-up: After the reaction is complete, pour the reaction mixture into an aqueous solution of sodium hydroxide. Adjust the pH of the aqueous layer to 8-8.5 using acetic acid.
- Extraction: Separate the organic layer. The aqueous layer, containing the product, should be washed with chloroform to remove any unreacted sulfide.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/methanol.[5]
- Drying: Dry the purified **Lansoprazole Sulfone** N-oxide product under vacuum.

Note: The synthesis of Lansoprazole and its impurities, including the sulfone N-oxide, is often discussed in the context of controlling impurity formation during drug manufacturing.[6][7] Therefore, reaction conditions such as temperature, stoichiometry of the oxidizing agent, and reaction time should be carefully monitored and optimized to achieve the desired product.

Visualizations

Experimental Workflow for the Synthesis of Lansoprazole Sulfone N-oxide



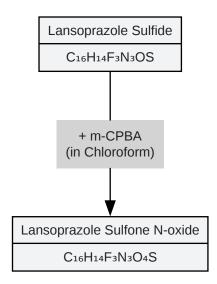


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Caption: A flowchart illustrating the key steps in the synthesis of **Lansoprazole Sulfone** Noxide.

Chemical Transformation





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Caption: The overall chemical reaction for the synthesis of **Lansoprazole Sulfone** N-oxide.

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